

Strategic Sourcing & Technical Guide: 3-Cyclopropoxy-4-iodopyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-iodopyridine

Cat. No.: B13655982

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Executive Summary

3-Cyclopropoxy-4-iodopyridine is a "privileged scaffold" intermediate, primarily utilized in the development of kinase inhibitors (e.g., VEGFR, MET) and PDE4 inhibitors.^[1] The cyclopropoxy group is a critical bioisostere for methoxy/ethoxy groups; it enhances metabolic stability by blocking oxidative dealkylation (CYP450 resistance) while increasing lipophilicity and rigidifying the ether linkage.

Market Status:

- Availability: Low. Often classified as "Make-to-Order" or "Custom Synthesis."^[1]
- Primary Risk: Structural misidentification with its isomer 2-cyclopropoxy-4-iodopyridine (CAS 2090045-22-8).^[1]
- Cost Driver: The installation of the strained cyclopropyl ether linkage is chemically challenging, driving costs significantly higher than standard alkoxy pyridines.

Technical Specifications & Identity

Attribute	Specification	Notes
Chemical Name	3-Cyclopropoxy-4-iodopyridine	Warning: Do not confuse with 2-cyclopropoxy isomer.[1][2]
CAS Number	Not Widely Assigned	Often listed under internal IDs (e.g., BD00783659).
Molecular Formula	C ₈ H ₈ INO	
Molecular Weight	261.06 g/mol	
Key Analog	2-Chloro-3-cyclopropoxy-4-iodopyridine	CAS: 1243414-68-7 (Commercially available proxy).[1][2]
Appearance	Off-white to pale yellow solid	Light sensitive (Iodide bond). [1]
Solubility	DMSO, Methanol, DCM	Limited solubility in water.

Synthesis & Manufacturing Routes

Understanding the synthesis is crucial for assessing supplier capability and impurity profiles. The cyclopropylation step is the bottleneck.

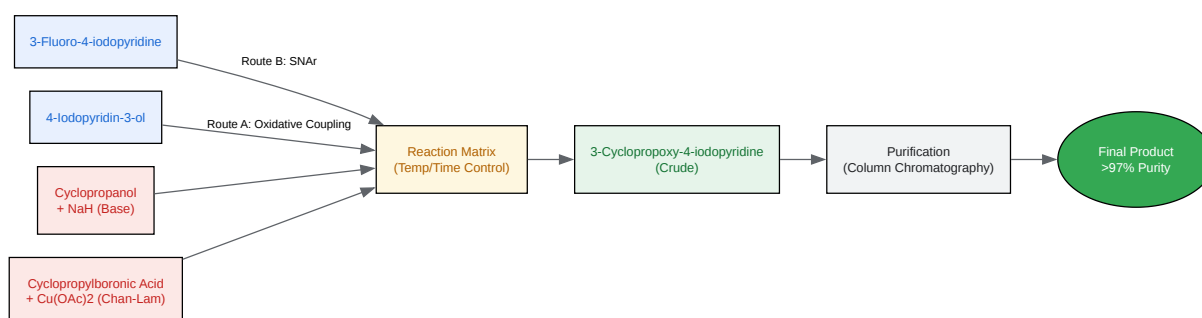
Primary Synthetic Pathways

There are two industrial-viable routes.[1] Suppliers using Route A generally offer higher purity but at a higher cost due to the expensive catalyst.

- Route A: Chan-Lam Coupling (Modern Standard)
 - Mechanism: Copper-catalyzed oxidative coupling of 4-iodopyridin-3-ol with cyclopropylboronic acid.[1]
 - Pros: High functional group tolerance; avoids harsh bases.
 - Cons: Cyclopropylboronic acid is expensive; variable yields.

- Route B: SNAr Displacement (Traditional)
 - Mechanism: Nucleophilic aromatic substitution of 3-fluoro-4-iodopyridine with cyclopropanol using a strong base (NaH or tBuOK).[1]
 - Pros: Cheaper reagents.
 - Cons: High risk of "scrubbing" the iodine (dehalogenation) or regio-isomeric mixtures; requires energetic conditions.[1]

Visualization: Synthesis Workflow



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Caption: Comparison of SNAr and Chan-Lam coupling routes for manufacturing. Route A is preferred for maintaining the iodine integrity.

Quality Assurance: Self-Validating Protocols

Due to the risk of regio-isomer contamination (2- vs 3-substitution), standard COAs are insufficient.[1] You must validate the material using the following logic.

A. ¹H-NMR Verification (Diagnostic Signals)[1]

- Cyclopropyl Ring: Look for the unique multiplet pattern of the cyclopropyl protons upfield (0.6–0.9 ppm).[\[1\]](#)
- Regio-chemistry Check:
 - H-2 (Pyridine): A singlet or narrow doublet around 8.0–8.3 ppm.[\[1\]](#) This proton is flanked by the Nitrogen and the Cyclopropoxy group.
 - H-5/H-6 (Pyridine): A pair of doublets.[\[1\]](#)
 - Differentiation: In the 2-cyclopropoxy isomer, the shielding effect shifts the protons differently. The presence of a deshielded singlet at C2 confirms the 3-substituent pattern.

B. LCMS Impurity Profiling

- De-iodinated Byproduct: Mass = 135.1 (Parent - 126).[\[1\]](#) Common in Route B (SNAr).[\[1\]](#)
- Hydrolysis Product: Mass = 221.0 (3-cyclopropoxy-4-hydroxypyridine).[\[1\]](#) Indicates poor storage (moisture sensitivity of the iodide).[\[1\]](#)

Supplier Landscape & Price Comparison

Market Reality: This compound is rarely "in stock" in bulk. It is typically a Tier 2 (Lead Time: 2-3 weeks) or Tier 3 (Custom Synthesis: 4-6 weeks) item.[\[1\]](#)

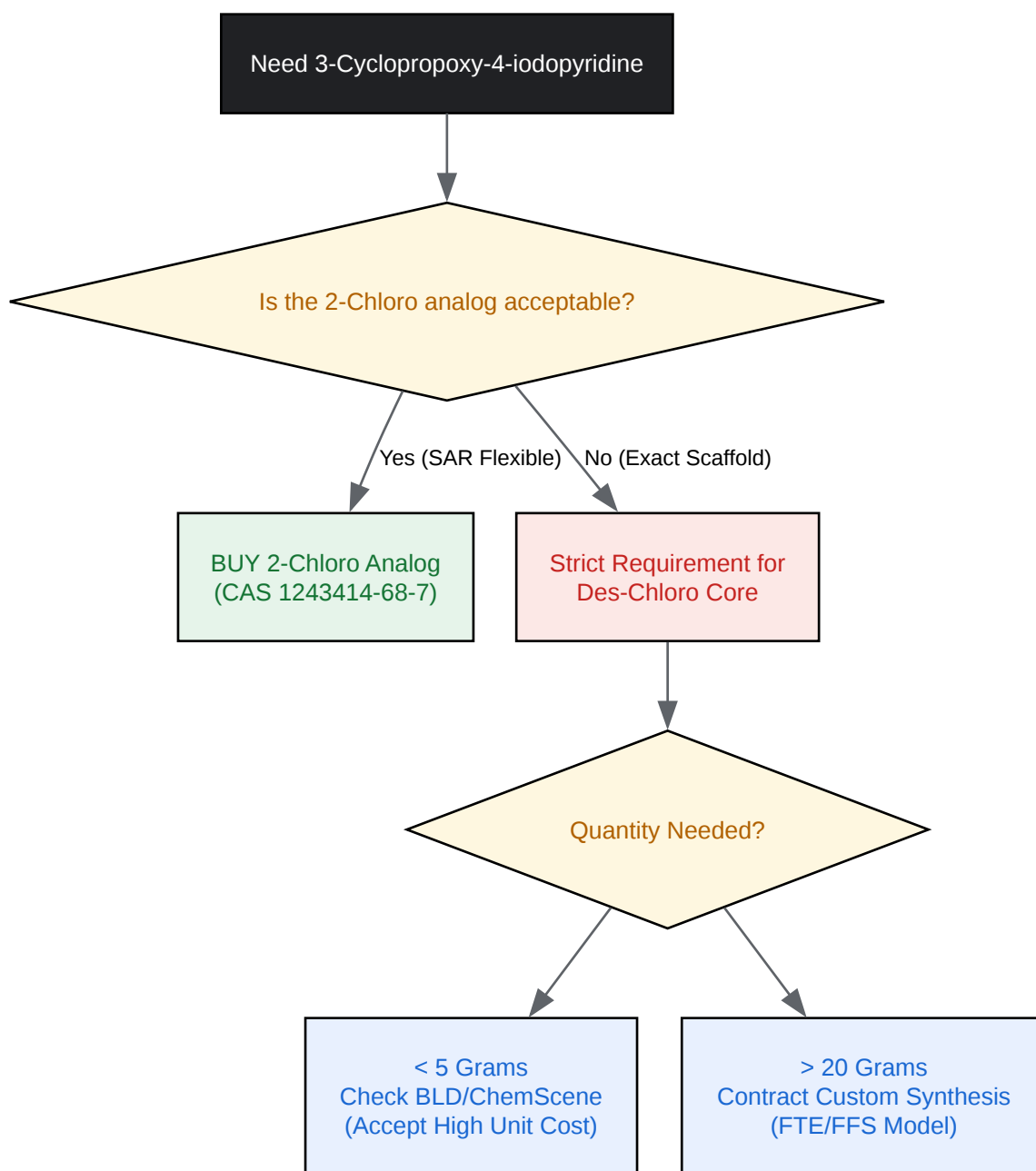
Supplier Tier	Representative Vendors	Estimated Price (1g)	Estimated Price (10g)	Lead Time	Reliability
Catalog (Stock)	Very Rare (Check BLD Pharm, ChemScene)	\$350 - \$500	N/A	1-2 Weeks	Med-High
Catalog (Proxy)	Vendors selling 2-Chloro analog (CAS 1243414-68-7)	\$150 - \$250	\$800 - \$1,200	1 Week	High
CRO / Custom	WuXi AppTec, Pharmablock, Enamine	\$1,500 - \$2,500 (FTE)	\$3,000+	4-8 Weeks	High
Aggregators	MolPort, eMolecules	Variable	Variable	Variable	Low-Med

Pricing Insight:

- The 2-Chloro analog (2-Chloro-**3-cyclopropoxy-4-iodopyridine**) is significantly cheaper and more available because the chlorine activates the ring for easier synthesis.[\[1\]](#)
- Recommendation: If your SAR allows, buy the 2-Chloro analog and remove the chlorine (hydrodechlorination) or use it directly.[\[1\]](#) This can save ~60% on cost and 4 weeks on lead time.

Procurement Strategy: Make vs. Buy

Use this decision matrix to determine your sourcing strategy.



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Caption: Decision tree for optimizing procurement based on SAR flexibility and quantity requirements.

References

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